

N-Ethyl-N-isopropylaniline chemical properties and structure

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Compound of Interest

Compound Name: **N-Ethyl-N-isopropylaniline**

Cat. No.: **B1598960**

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An In-depth Technical Guide to **N-Ethyl-N-isopropylaniline**

Introduction

N-Ethyl-N-isopropylaniline is an organic chemical compound that serves as an important intermediate in various chemical syntheses. This technical guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Properties and Structure

The fundamental chemical and physical properties of **N-Ethyl-N-isopropylaniline** are summarized in the table below, providing a quick reference for laboratory and research applications.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₇ N ^[1] ^[2] ^[3]
Molecular Weight	163.26 g/mol ^[2] ^[3] ^[4]
IUPAC Name	N-ethyl-N-propan-2-ylaniline ^[2] ^[4]
CAS Number	54813-77-3 ^[1] ^[2] ^[4]
Boiling Point	223-225 °C ^[1] ^[4]
Density	0.926 g/mL at 25 °C ^[1] ^[5]
Flash Point	194 °F (90 °C) ^[1] ^[4]
Refractive Index	n _{20/D} 1.534 ^[1]
SMILES	CCN(C(C)C)c1ccccc1 ^[5]
InChIKey	LHGCJZLKSBOOTD-UHFFFAOYSA-N ^[2] ^[4]

Chemical Structure

The molecular structure of **N-Ethyl-N-isopropylaniline** consists of an aniline core substituted at the nitrogen atom with both an ethyl and an isopropyl group.

Molecular structure of **N-Ethyl-N-isopropylaniline**.

Experimental Protocols

Synthesis of N-Ethyl-N-isopropylaniline

A documented method for the synthesis of **N-Ethyl-N-isopropylaniline** involves the reaction of N-isopropylaniline with monobromoethane.^[6]

Materials:

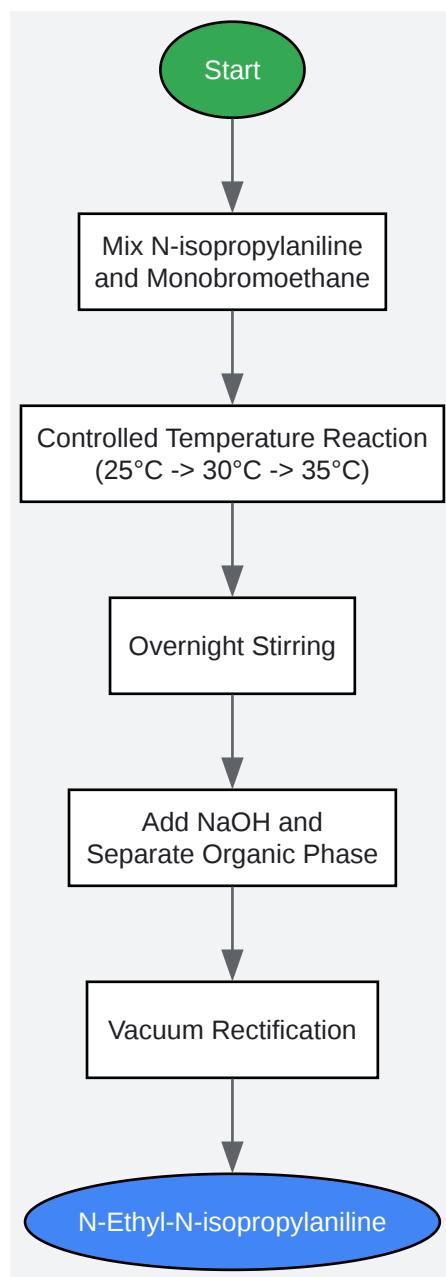
- N-isopropylaniline (0.1 mol, 12.5 g)
- Monobromoethane (0.11 mol, 12 g)

- Sodium hydroxide solution
- 50 mL flask
- 100 mL beaker
- Stirring apparatus

Procedure:

- Combine 12.5 g (0.1 mol) of N-isopropylaniline and 12 g (0.11 mol) of monobromoethane in a 50 mL flask.
- Maintain the reaction temperature at approximately 25 °C and react for 5 hours.
- Increase the temperature to about 30 °C and incubate for an additional 5 hours.
- Further increase the temperature to about 35 °C and maintain for 5 hours.
- Transfer the resulting solution to a 100 mL beaker and stir overnight.
- Add sodium hydroxide solution to the beaker and stir thoroughly to separate the organic phase.
- Isolate the organic phase, which contains **N-Ethyl-N-isopropylaniline**.
- Purify the product via vacuum rectification.

The following diagram illustrates the general workflow for this synthesis.



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General workflow for the synthesis of **N-Ethyl-N-isopropylaniline**.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the analysis of **N-Ethyl-N-isopropylaniline**.^[2] Spectral data from GC-MS can be used for identification and purity assessment.

Safety and Hazards

N-Ethyl-N-isopropylaniline is classified as a hazardous chemical. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[2] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.^[7] Work should be conducted in a well-ventilated area.

Conclusion

This document provides essential technical information on **N-Ethyl-N-isopropylaniline** for professionals in the chemical and pharmaceutical sciences. The summarized chemical properties, detailed structural representation, and outlined experimental protocols offer a solid foundation for its application in research and development. Adherence to safety guidelines is crucial when handling this compound.

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